

# Synonyms for 3-(Octylthio)propanenitrile such as 3-(octylsulfanyl)propanenitrile

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Compound of Interest

Compound Name: 3-(Octylthio)propanenitrile

Cat. No.: B15077870

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# An In-depth Technical Guide to 3-(Octylthio)propanenitrile and its Synonyms

For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

This technical guide provides a comprehensive overview of **3-(Octylthio)propanenitrile**, also known by its synonym **3-(octylsulfanyl)propanenitrile**. Due to the limited availability of published experimental data for this specific compound, this document focuses on its chemical identity, a plausible synthetic route based on established chemical principles, and standard characterization methodologies. The information presented herein is intended to serve as a foundational resource for researchers interested in the synthesis and evaluation of this and related long-chain alkylthionitriles.

# **Chemical Identity and Properties**

**3-(Octylthio)propanenitrile** is an organic compound containing a nitrile functional group and an octyl thioether moiety.

Table 1: Chemical Identifiers for 3-(Octylthio)propanenitrile



Identifier	Value	
IUPAC Name	3-(octylsulfanyl)propanenitrile	
Synonyms	3-(Octylthio)propanenitrile, 3- (Octylthio)propionitrile, 1-(2- Cyanoethylthio)octane	
CAS Number	35652-59-6	
Molecular Formula	C11H21NS	
Molecular Weight	199.36 g/mol	

Table 2: Computed Physicochemical Properties of 3-(Octylthio)propanenitrile

Property	Value	Source
Molecular Weight	199.36 g/mol	PubChem
XLogP3-AA	4.2	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	9	PubChem
Exact Mass	199.13947 g/mol	PubChem
Topological Polar Surface Area	23.8 Ų	PubChem
Heavy Atom Count	13	PubChem

Note: The data in Table 2 are computationally generated and have not been experimentally verified in publicly available literature.

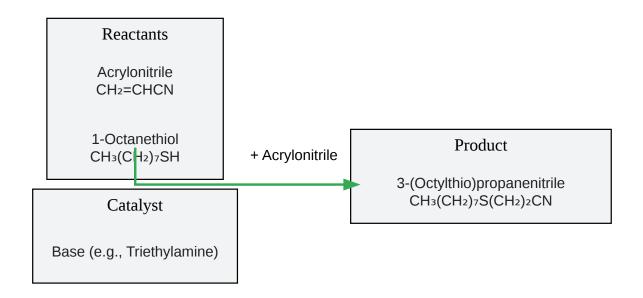
# Synthesis of 3-(Octylthio)propanenitrile

The most probable and efficient synthetic route to **3-(Octylthio)propanenitrile** is the base-catalyzed Michael addition of **1-octanethiol** to acrylonitrile. This reaction is a classic example of



a thiol-ene "click" reaction, known for its high efficiency and atom economy.

## **Proposed Reaction Scheme**



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Caption: Proposed synthesis of **3-(Octylthio)propanenitrile**.

## **Detailed Experimental Protocol**

#### Materials:

- 1-Octanethiol (reagent grade)
- Acrylonitrile (stabilized, reagent grade)
- Triethylamine (reagent grade) or other suitable base catalyst
- Anhydrous solvent (e.g., ethanol, tetrahydrofuran)
- Hydrochloric acid (1 M solution)
- Saturated sodium bicarbonate solution



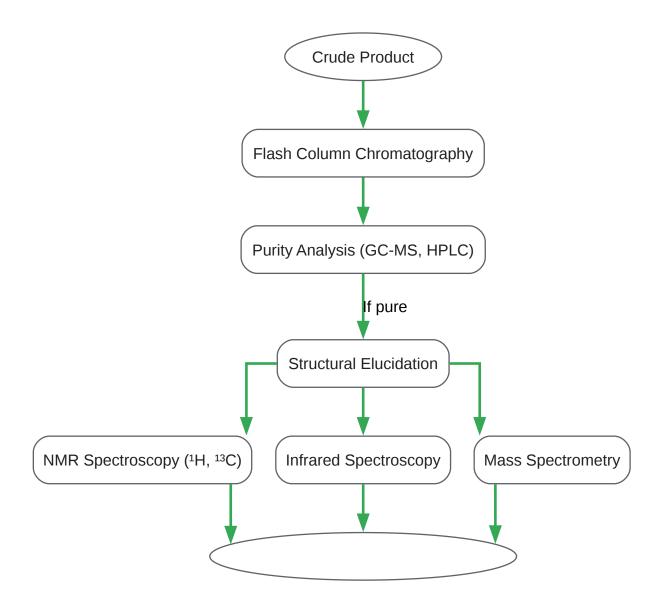
- Brine (saturated sodium chloride solution)
- · Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexane and ethyl acetate (HPLC grade)

#### Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1-octanethiol (1 equivalent) in the chosen anhydrous solvent.
- Addition of Catalyst: Add a catalytic amount of triethylamine (e.g., 0.1 equivalents) to the solution.
- Addition of Acrylonitrile: Slowly add acrylonitrile (1.1 equivalents) to the stirred solution at room temperature. The reaction is exothermic, and cooling may be necessary to maintain the temperature.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography
   (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Work-up: Once the reaction is complete, dilute the mixture with a suitable organic solvent (e.g., ethyl acetate) and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by flash column chromatography on silica gel, using a
  gradient of ethyl acetate in hexane as the eluent.

## **Purification and Characterization Workflow**





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Caption: Purification and characterization workflow.

# **Potential Biological Activity and Applications**

There is currently no publicly available information on the biological activity, mechanism of action, or involvement in any signaling pathways of **3-(Octylthio)propanenitrile**.

The nitrile functional group is present in a number of pharmaceutical compounds and can act as a bioisostere for other functional groups. The long alkyl chain suggests that the molecule will have significant lipophilicity.



Potential areas of investigation for this class of compounds could include:

- Antimicrobial activity: The lipophilic nature might facilitate interaction with microbial cell membranes.
- Enzyme inhibition: The nitrile group can interact with active sites of certain enzymes.
- Intermediate in organic synthesis: This compound could serve as a building block for more complex molecules in drug discovery programs.

## **Toxicity and Safety**

No specific toxicity data for **3-(Octylthio)propanenitrile** is available. However, general precautions for handling nitriles should be followed. Alkyl nitriles can be toxic if ingested, inhaled, or absorbed through the skin. They may also be combustible and produce toxic fumes, including hydrogen cyanide, upon decomposition.

#### **General Safety Precautions:**

- Handle in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (gloves, safety glasses, lab coat).
- Avoid inhalation, ingestion, and skin contact.
- Keep away from heat, sparks, and open flames.

## Conclusion

**3-(Octylthio)propanenitrile** is a compound for which there is a notable lack of experimental data in the scientific literature. This guide has outlined its chemical identity based on available database information and proposed a robust synthetic pathway via a base-catalyzed Michael addition. The provided experimental protocol and characterization workflow offer a starting point for researchers wishing to synthesize and study this molecule. Further research is required to determine its physical and chemical properties, biological activity, and potential applications.







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